comparative analysis of ethane storage and transportation methods

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*ethane*
CAS No.:	*9000-36-6*
Cat. No.:	*B3069327*

Get Quote

A Comparative Guide to Ethane Storage and Transportation Methods

For Researchers, Scientists, and Professionals in Chemical and Energy Sectors

Ethane, a key feedstock for the petrochemical industry—primarily for ethylene production—demands efficient and safe storage and transportation solutions to bridge the gap between production sources and consumption centers.[1][2][3] The selection of an appropriate method is a critical decision, influenced by factors such as scale, distance, cost, safety, and desired state of the final product. This guide provides a comparative analysis of the primary methods for **ethane** storage and transportation, supported by quantitative data and detailed experimental methodologies.

Ethane Storage: A Comparative Overview

Ethane is typically stored in three primary forms: as a cryogenic liquid (liquefied **ethane**), as a high-pressure gas (compressed **ethane**), or adsorbed onto porous materials. Large-scale

© 2026 BenchChem. All rights reserved.

storage often utilizes underground salt caverns or depleted gas reservoirs, while above-ground tanks are used for various scales.[4]

Key Storage Methods

- Liquefied **Ethane** Storage: This is the most common method for large-scale, long-term storage. **Ethane** is cooled to its boiling point of approximately -88.6°C (-127.5°F) and stored in insulated cryogenic tanks.[2][5] This method achieves a high storage density.

- Compressed **Ethane** Storage: **Ethane** can be stored as a gas under high pressure at ambient temperatures. While simpler in terms of temperature control, this method requires robust and heavy containers to withstand the high pressures, leading to lower volumetric energy density compared to liquefaction.

- Adsorbed **Ethane** Storage (AES): This emerging technology involves storing **ethane** at lower pressures by adsorbing it onto the surface of highly porous materials, such as activated carbons or metal-organic frameworks (MOFs).[6] AES has the potential to offer a higher storage density at lower pressures compared to compressed gas.[7]

Quantitative Comparison of Storage Methods

The following table summarizes the key performance metrics for different **ethane** storage methods.

© 2026 BenchChem. All rights reserved.

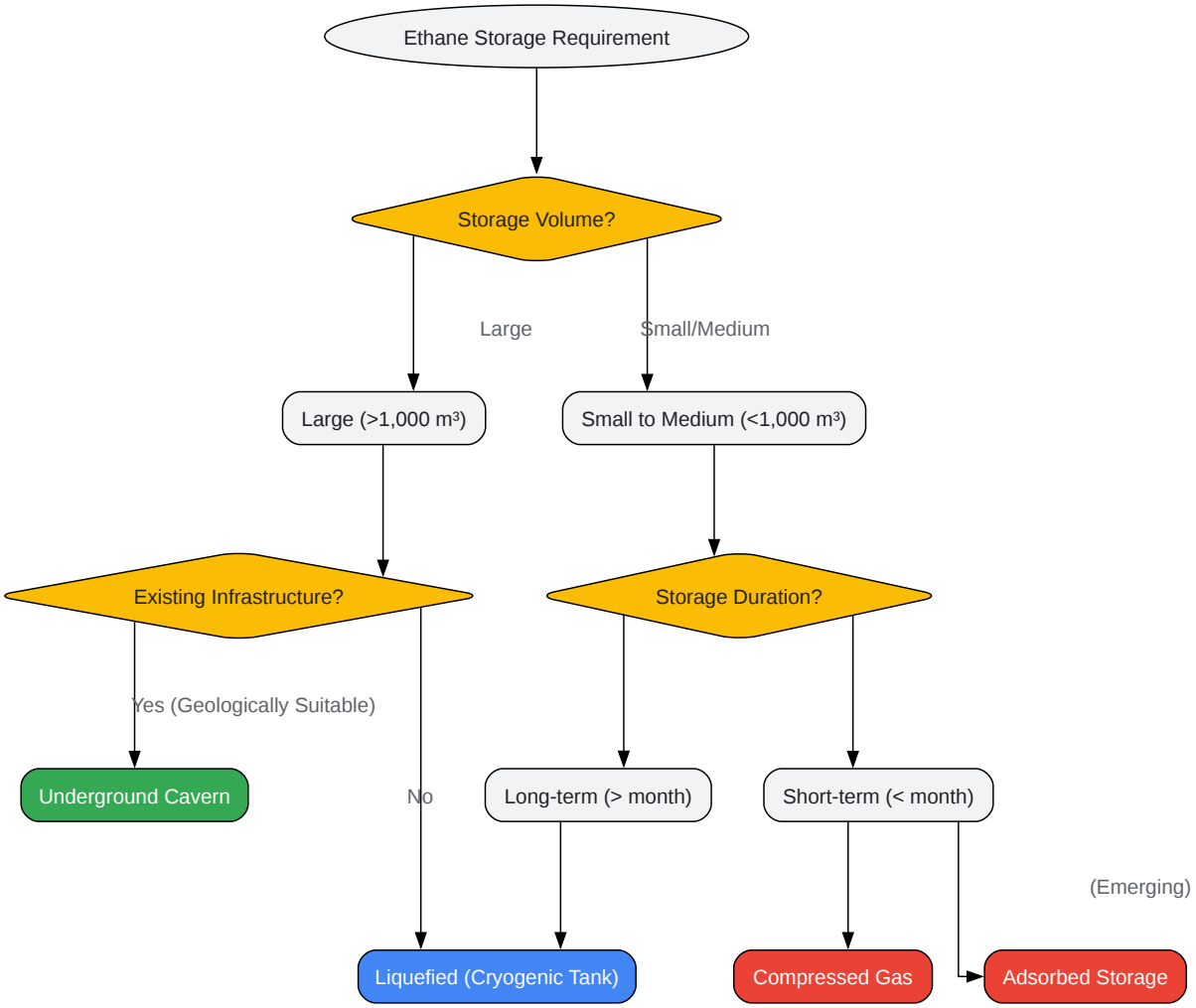
Parameter	Liquefied Ethane	Compressed Ethane	Adsorbed Ethane
Storage State	Cryogenic Liquid	High-Pressure Gas	Adsorbed on Solid
Operating Temperature	~ -89 °C[5]	Ambient	Ambient
Operating Pressure	~ Atmospheric	3.5 - 20 MPa	3.5 - 6.0 MPa[6]
Storage Density (kg/m ³)	~ 544 (at boiling point) [8]	~ 140 (at 20 MPa)	~ 140 (methane equivalent)[6]
Energy Density (MJ/m³)	~ 11,968	~ 3,080	~ 3,080
Capital Cost	High (cryogenic tanks)	Moderate (high-pressure vessels)	Moderate to High (vessel + adsorbent)
Primary Application	Large-scale, bulk storage	Small to medium scale, mobile	Potential for vehicular and distributed storage

Note: Data for Adsorbed **Ethane** is based on m**ethane** storage in advanced porous materials, as it is a developing technology for **ethane**.

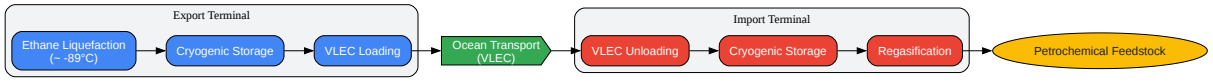
Logical Flow for Selecting a Storage Method

The choice of a storage method depends on several factors, including the required volume, duration, and infrastructure availability.

© 2026 BenchChem. All rights reserved.



© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. thermopedia.com [thermopedia.com]
- 2. Ethane - Wikipedia [en.wikipedia.org]
- 3. energy.gov [energy.gov]
- 4. energy.gov [energy.gov]
- 5. cameochemicals.noaa.gov [cameochemicals.noaa.gov]
- 6. taylorandfrancis.com [taylorandfrancis.com]
- 7. osti.gov [osti.gov]
- 8. youtube.com [youtube.com]

- To cite this document: BenchChem. [comparative analysis of ethane storage and transportation methods]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3069327/docs#comparative-analysis-of-ethane-storage-and-transportation-methods]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

© 2026 BenchChem. All rights reserved.

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.